

Todralazine hydrochloride chemical structure and properties

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Compound of Interest

Compound Name: *Todralazine hydrochloride*

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Todralazine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Todralazine hydrochloride, a potent antihypertensive agent, has been a subject of scientific interest due to its unique pharmacological profile. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and pharmacological actions of **Todralazine hydrochloride**. It details its mechanism of action as a vasodilator and a β 2-adrenergic receptor antagonist, and explores its effects on histone acetylation and hematopoietic stem cell expansion. This document also includes detailed experimental protocols for its synthesis, purification, and analysis, intended to serve as a valuable resource for researchers and professionals in the field of drug development.

Chemical Identity and Physicochemical Properties

Todralazine hydrochloride, with the IUPAC name ethyl N-(phthalazin-1-ylamino)carbamate;hydrochloride, is a well-characterized small molecule.^{[1][2]} Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identification of Todralazine Hydrochloride

Identifier	Value
IUPAC Name	ethyl N-(phthalazin-1-ylamino)carbamate;hydrochloride
Synonyms	Ecarazine hydrochloride, Todralazine HCl[3]
CAS Number	3778-76-5[4]
Molecular Formula	C ₁₁ H ₁₃ ClN ₄ O ₂ [2]
Molecular Weight	268.70 g/mol [2]
Chemical Structure	

Table 2: Physicochemical Properties of Todralazine Hydrochloride

Property	Value	Reference
Melting Point	~275 °C (with decomposition)	[5]
Solubility in Water	14.29 mg/mL	[3]
Solubility in DMSO	125 mg/mL	[3]
pKa	Estimated acidic range (based on pH of related compound)	[5]

Pharmacological Properties and Mechanism of Action

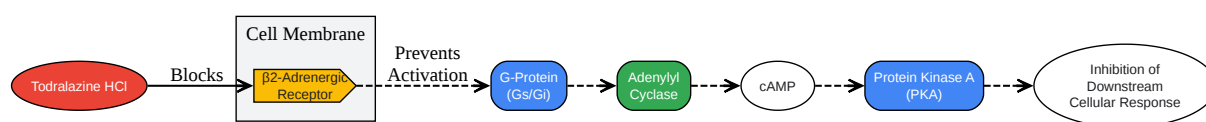
Todralazine hydrochloride exhibits its primary pharmacological effect as an antihypertensive agent through a dual mechanism: vasodilation and β 2-adrenergic receptor antagonism.

Vasodilation

Similar to its parent compound hydralazine, Todralazine is a direct-acting smooth muscle relaxant, primarily affecting arterioles. This leads to a decrease in peripheral resistance and a subsequent reduction in blood pressure.

β2-Adrenergic Receptor Antagonism

Todralazine hydrochloride also acts as a β2-adrenergic receptor (β2AR) blocker.^{[3][6]} This antagonism can modulate various physiological responses mediated by β2AR signaling.

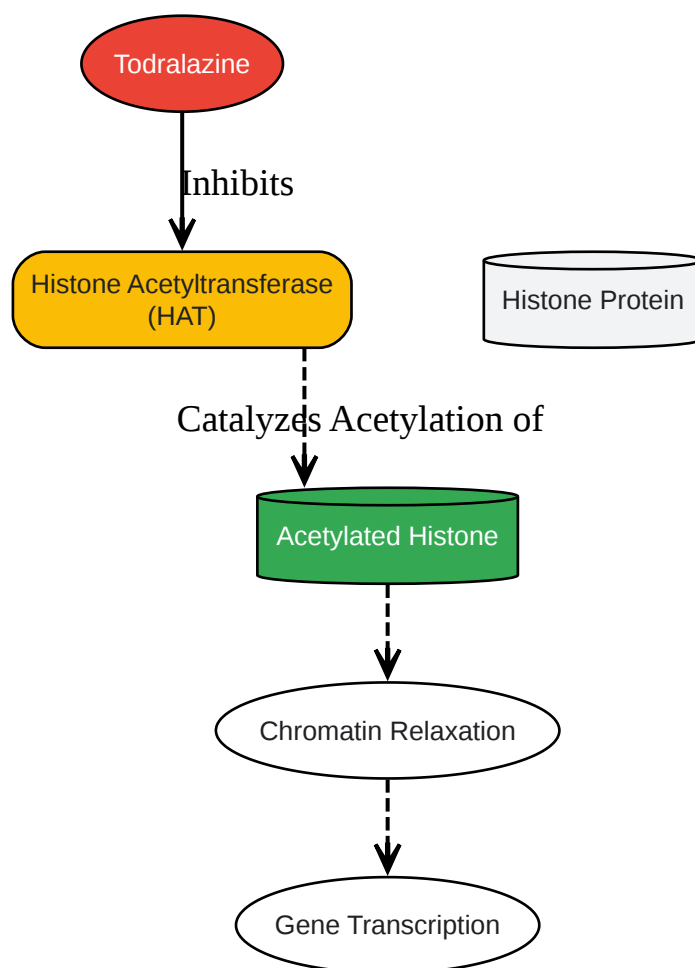


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Todralazine HCl as a β2-Adrenergic Receptor Antagonist.

Inhibition of Histone Acetylation

Emerging research has indicated that Todralazine can inhibit histone acetyltransferase, leading to impaired histone acetylation.^[7] This epigenetic modification can have significant implications for gene expression and cellular function.

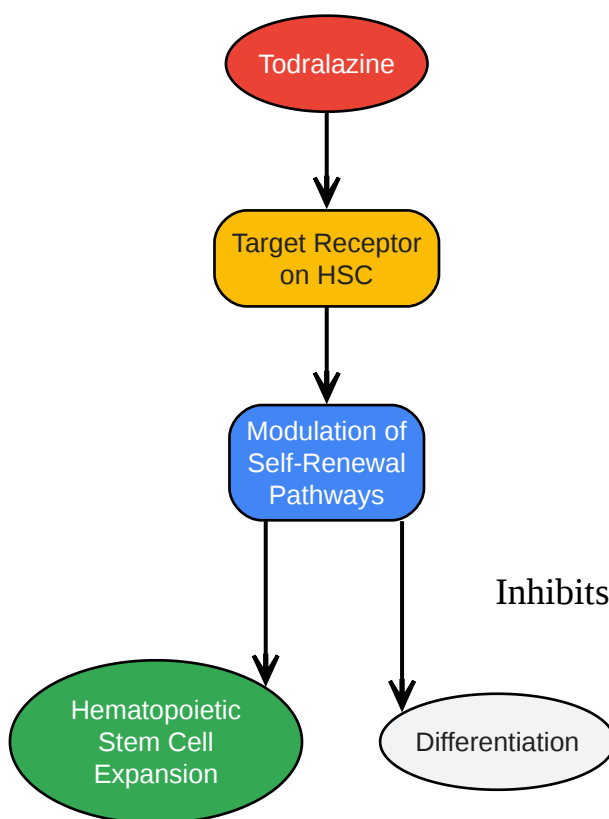


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Inhibition of Histone Acetylation by Todralazine.

Hematopoietic Stem Cell Expansion

Todralazine has been shown to promote the ex vivo expansion of hematopoietic stem cells (HSCs).[6] This effect is of significant interest for clinical applications such as bone marrow transplantation. The underlying mechanism is thought to involve the modulation of signaling pathways that regulate HSC self-renewal and differentiation.



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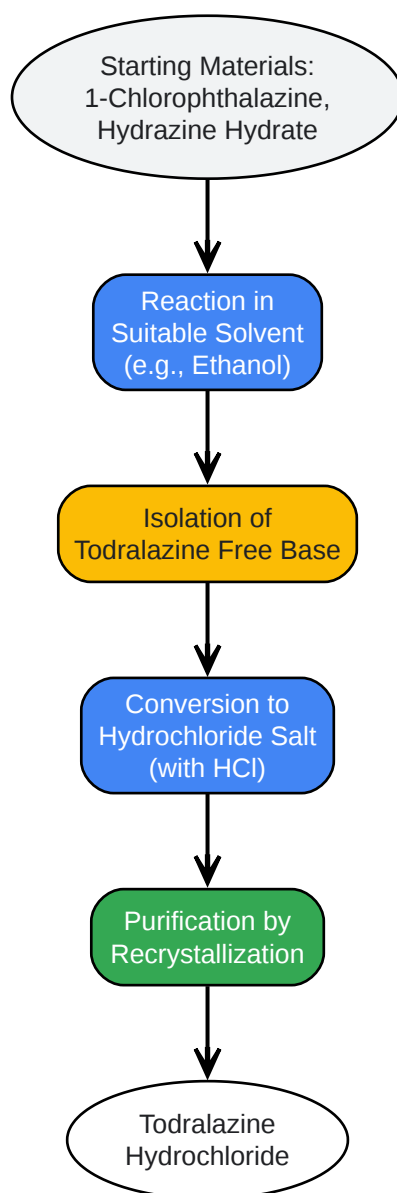
Proposed Mechanism of Todralazine-Induced HSC Expansion.

Experimental Protocols

This section provides an overview of the methodologies for the synthesis, purification, and analysis of **Todralazine hydrochloride**.

Synthesis and Purification Workflow

The synthesis of **Todralazine hydrochloride** can be adapted from the established methods for related hydrazinophthalazine derivatives. A general workflow is presented below.



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General Workflow for the Synthesis of Todralazine HCl.

Detailed Protocol:

- **Reaction:** 1-Chlorophthalazine is reacted with an excess of hydrazine hydrate in a suitable solvent, such as ethanol. The reaction mixture is typically heated under reflux for several hours to ensure complete conversion.
- **Isolation of Free Base:** After the reaction is complete, the solvent is removed under reduced pressure. The resulting residue, containing the Todralazine free base, is then isolated.

- **Conversion to Hydrochloride Salt:** The crude free base is dissolved in an appropriate solvent and treated with a solution of hydrochloric acid to form the hydrochloride salt.
- **Purification:** The precipitated **Todralazine hydrochloride** is collected by filtration and purified by recrystallization from a suitable solvent system to obtain the final product of high purity.^[8]

Analytical Methods for Quality Control

High-performance liquid chromatography (HPLC) is a robust and widely used method for the analysis and quality control of **Todralazine hydrochloride**.

Table 3: HPLC Method Parameters for Analysis of **Todralazine Hydrochloride**

Parameter	Condition
Column	Inertsil ODS 3V (4.6 mm x 250 mm, 5 µm particle size)
Mobile Phase A	Phosphate buffer (pH 2.5) and acetonitrile
Mobile Phase B	Methanol
Elution	Gradient programming
Flow Rate	1.0 mL/min
Detection	UV at 230 nm
Column Temperature	30 °C

Method Validation:

The analytical method should be validated according to ICH guidelines to ensure its accuracy, precision, linearity, and robustness for routine quality control analysis.^{[9][10]}

Conclusion

Todralazine hydrochloride is a multifaceted pharmacological agent with significant potential. Its well-defined chemical structure and properties, combined with its diverse mechanisms of

action, make it a compelling candidate for further research and development. This technical guide provides a solid foundation of its chemistry, pharmacology, and analytical methodologies to support ongoing and future investigations into its therapeutic applications.

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